

Part 1: Executive Summary & Scientific Identity Verification

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Compound of Interest

Compound Name: 3,5-Dimethylhex-1-en-3-ol

CAS No.: 3329-48-4

Cat. No.: B1617209

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1.1 The Identity Crisis (Critical Disambiguation) Before proceeding with procurement or experimentation, it is imperative to validate the chemical identity. In the field of drug development, CAS numbers are occasionally transposed or confused in internal databases.

- Target Molecule (CAS 3329-48-4):3,5-Dimethyl-1-hexen-3-ol.[1][2][3][4][5] This is a volatile tertiary allylic alcohol used primarily as a building block in terpene synthesis, fragrance chemistry, and as a substrate for rearrangement reactions (e.g., Oxy-Cope).
- Common Confusion Vector: Researchers investigating pharmaceutical piperidine scaffolds (e.g., 1-Benzyl-4-piperidone) often confuse this entry due to database errors or similar string patterns. If your target is the piperidone precursor (DEA List I Chemical), the correct CAS is 3612-20-2.
 - Action: Verify your structure. This guide focuses strictly on CAS 3329-48-4 (3,5-Dimethyl-1-hexen-3-ol).

1.2 Core Utility For the synthetic chemist, CAS 3329-48-4 represents a high-value "vinyl carbinol" motif. Its quaternary carbon center and terminal alkene make it an ideal candidate for:

- Oxy-Cope Rearrangements: Generating
-unsaturated ketones.

- Nazarov Cyclization Precursors: When coupled with appropriate electrophiles.
- Terpenoid Synthesis: Mimicking isoprene units in biomimetic assembly.

Part 2: Supply Chain & Strategic Sourcing

Sourcing 3,5-Dimethyl-1-hexen-3-ol requires distinguishing between "Fragrance Grade" (often lower purity, isomeric mixtures) and "Synthesis Grade" (defined stereochemistry/purity).

2.1 Supplier Tiering Strategy

| Tier | Supplier Type | Recommended Vendors | Use Case | Risk Profile |
|------|---------------------------|---|--|--|
| 1 | Global Catalog (R&D) | Sigma-Aldrich (Merck), TCI Chemicals, Thermo Scientific | Bench-scale synthesis (<100g), Analytical Standards. | Low: High purity (>98%), reliable CoA, established logistics. |
| 2 | Fine Chemical Specialists | Ambeed, Combi-Blocks, Bld Pharm | Scale-up (100g - 1kg), Library synthesis. | Low-Medium: Good balance of cost vs. purity. Verify isomeric ratios. |
| 3 | Bulk/Fragrance Houses | GuideChem Aggregators, Vigon, Bedoukian | Pilot plant (>10kg), Fragrance formulation. | Medium-High: Often sold as "Technical Grade" (90-95%). Requires in-house purification. |

2.2 Procurement Protocol (Self-Validating System) Do not rely solely on the label. Implement this intake workflow to ensure data integrity:

- In-Silico Check: Confirm the vendor provides a proton NMR (

H-NMR) matching the specific vinyl splitting pattern (ABC system at 5.0–6.0 ppm).

- **Isomeric Verification:** This molecule has a chiral center at C3. Most commercial sources are racemic. If enantiopurity is required for asymmetric synthesis, you must source from a chiral specialist or perform a kinetic resolution (e.g., enzymatic acetylation).
- **Purity Analysis:** Check for the presence of 3,5-dimethyl-1-hexyn-3-ol (the alkyne precursor), a common impurity in lower-grade batches derived from Grignard reactions.

Part 3: Technical Specifications & Properties

3.1 Physicochemical Profile

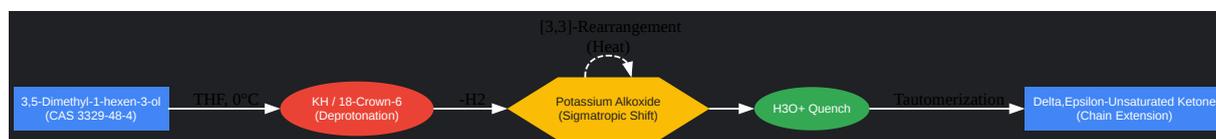
| Property | Value | Relevance to Protocol |
|-------------------|-----------------------------------|---|
| Molecular Formula | | Stoichiometric calculations. |
| Molecular Weight | 128.21 g/mol | Precision dosing. |
| Boiling Point | ~143-145 °C | Distillable, but requires vacuum for high purity to avoid polymerization. |
| Density | 0.834 g/mL | Liquid handling; floats on water. |
| Solubility | Organic solvents (DCM, THF, Et2O) | Immiscible with water; requires phase transfer or organic media. |
| Flash Point | ~40 °C | Flammable. Ground all glassware. |

Part 4: Experimental Application (The Oxy-Cope Rearrangement)

4.1 Context The most powerful application of CAS 3329-48-4 in drug design is its conversion into a more complex ketone via the Anionic Oxy-Cope Rearrangement. This reaction

transforms the allylic alcohol into an enolate, which rearranges to extend the carbon chain—a critical step in synthesizing macrocycles or complex terpenes.

4.2 Reaction Pathway Visualization



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Caption: Figure 1. The Anionic Oxy-Cope Rearrangement workflow utilizing CAS 3329-48-4 to generate extended carbonyl scaffolds.

4.3 Step-by-Step Protocol Note: This procedure assumes anhydrous conditions due to the use of Potassium Hydride (KH).

- Preparation: Flame-dry a 250mL 3-neck round-bottom flask under Argon.
- Base Activation: Add Potassium Hydride (30% dispersion in oil, 1.2 eq) to the flask. Wash the hydride three times with anhydrous pentane to remove mineral oil. Suspend the clean KH in anhydrous THF (Tetrahydrofuran).
- Complexation: Add 18-Crown-6 (1.2 eq) to the suspension to chelate the potassium ion, accelerating the reaction rate significantly (anionic acceleration).
- Addition: Cool the mixture to 0°C. Add 3,5-Dimethyl-1-hexen-3-ol (CAS 3329-48-4) dropwise via syringe.
 - Observation: Evolution of gas will occur. Ensure proper venting.
- Rearrangement: Allow the reaction to warm to room temperature (or reflux at 66°C if kinetics are slow) for 2–4 hours.

- Quench: Cool to 0°C and quench carefully with saturated aqueous .
- Workup: Extract with (3x), wash with brine, dry over , and concentrate.
- Purification: The resulting ketone is purified via silica gel flash chromatography (Hexanes:EtOAc gradient).

Part 5: Safety & Handling

5.1 Hazard Identification

- H226: Flammable liquid and vapor.
- H315/H319: Causes skin and serious eye irritation.

5.2 Storage Stability

- Oxidation Risk: As an allylic alcohol, it is susceptible to oxidation to the enone (which is unstable) or general degradation.
- Protocol: Store under an inert atmosphere (Nitrogen/Argon) at 2–8°C.
- Shelf Life: 12–18 months if sealed properly. If the liquid turns yellow/orange, distill before use.

References

- PubChem. (2024). Compound Summary: 3,5-Dimethyl-1-hexen-3-ol (CAS 3329-48-4).[1][2][3][4][5] National Library of Medicine. [\[Link\]](#)
- Paquette, L. A. (1997). The Anionic Oxy-Cope Rearrangement: Recent Developments. *Tetrahedron*, 53(41), 13971-14020.

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Sources

- 1. 53399-74-9[(1S,4R)-4-Isopropyl-1-methylcyclohex-2-en-1-ol]|BLD Pharm [bldpharm.com]
- 2. 53399-74-9[(1S,4R)-4-Isopropyl-1-methylcyclohex-2-en-1-ol]|BLD Pharm [bldpharm.com]
- 3. 78-70-6|3,7-Dimethylocta-1,6-dien-3-ol]|BLD Pharm [bldpharm.com]
- 4. 3-hexene | Sigma-Aldrich [sigmaaldrich.com]
- 5. 3-hexene | Sigma-Aldrich [sigmaaldrich.com]
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